

6-Nitropyridine-3-sulfonyl Fluoride: Technical Guide & Application Protocol

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Compound of Interest

Compound Name: 6-Nitropyridine-3-sulfonyl fluoride

Cat. No.: B13260760

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Chemical Identity & Physicochemical Profile[1][2][3][4]

6-Nitropyridine-3-sulfonyl fluoride is a heteroaromatic Sulfur(VI) electrophile. Unlike standard benzenesulfonyl fluorides, the incorporation of a pyridine core and a nitro group creates a highly electron-deficient scaffold. This unique electronic architecture enhances the electrophilicity of the sulfur center, making it a "hot" warhead for covalent probe design and fragment-based drug discovery (FBDD).

Core Identifiers

Property	Detail
CAS Number	1934726-28-9
IUPAC Name	6-Nitropyridine-3-sulfonyl fluoride
Molecular Formula	C ₅ H ₃ FN ₂ O ₄ S
Molecular Weight	206.15 g/mol
SMILES	<chem>O=C1=NC=C(S(F)(=O)=O)C=C1</chem>
InChI Key	Derived: [1] [2] [3] SYCLJYOYJXSGQJ-UHFFFAOYSA-N
Appearance	Off-white to pale yellow solid (typically)
Solubility	Soluble in DMSO, DMF, Acetonitrile, DCM; hydrolytically unstable in basic aqueous media.

Structural Architecture

The molecule features a 3,6-disubstituted pyridine ring:

- Position 3 (-SO₂F): The SuFEx warhead. Meta to the pyridine nitrogen, but electronically coupled to the ring's deficiency.
- Position 6 (-NO₂): A strong electron-withdrawing group (EWG) located ortho to the pyridine nitrogen.
- Electronic Consequence: The cooperative electron-withdrawing effects of the pyridine nitrogen (–I, –M) and the nitro group (–I, –M) significantly deplete electron density from the ring. This activates the sulfonyl fluoride for nucleophilic attack but also introduces a risk of S_NAr displacement at the C6 position (see Reactivity Profile).

Synthesis Methodologies

Preparation of **6-Nitropyridine-3-sulfonyl fluoride** typically follows one of two robust pathways: Oxidative Fluorination of Thioethers or Fluorination of Sulfinates. The sulfinate route is often preferred for its operational simplicity and avoidance of chlorine gas.

Pathway A: The Sulfinato Salt Strategy (Recommended)

This method utilizes sodium 6-nitropyridine-3-sulfinate as a stable precursor, converting it directly to the sulfonyl fluoride via electrophilic fluorination.

Reagents: Sodium 6-nitropyridine-3-sulfinate, Selectfluor (or NFSI), Acetonitrile/Water.

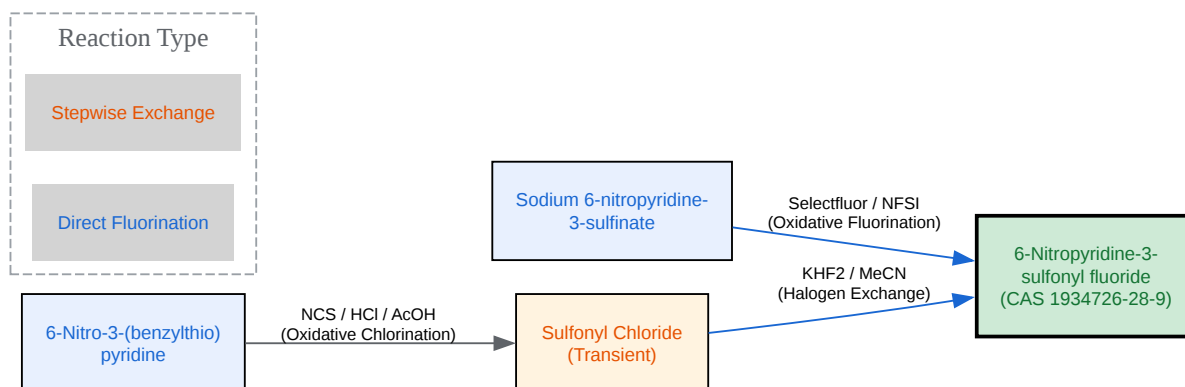
- **Dissolution:** Dissolve sodium 6-nitropyridine-3-sulfinate (1.0 eq) in a 1:1 mixture of MeCN:H₂O.
- **Fluorination:** Add Selectfluor (1.2 eq) portion-wise at 0°C. The reaction proceeds via a radical-mediated oxidative fluorination mechanism.
- **Workup:** Stir at room temperature for 2–4 hours. Extract with EtOAc, wash with brine, and dry over Na₂SO₄.
- **Purification:** Flash column chromatography (Hexane/EtOAc).

Pathway B: Oxidative Chlorination-Fluorination

Suitable when starting from the thiol or benzyl thioether.

- **Oxidative Chlorination:** Treat 6-nitro-3-(benzylthio)pyridine with -chlorosuccinimide (NCS) and HCl/AcOH to generate the sulfonyl chloride in situ.
- **Fluoride Exchange:** Immediately treat the crude sulfonyl chloride with saturated aqueous KHF₂ (Potassium Bifluoride) in MeCN.
- **Outcome:** The bifluoride anion () acts as a potent nucleophile, displacing the chloride to form the stable S–F bond.

Synthesis Logic Diagram (Graphviz)



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Caption: Dual synthetic pathways accessing the target sulfonyl fluoride via sulfinate oxidation or thiol-chloride exchange.[3][4][5]

Reactivity Profile & Expert Insights

The SuFEx Mechanism

Like other sulfonyl fluorides, this compound reacts via Sulfur(VI) Fluoride Exchange (SuFEx).[6][7] The S–F bond is remarkably stable to reduction and thermolysis but reacts specifically with nucleophiles (Tyr-OH, Lys-NH₂, Ser-OH) under "click" conditions.

- **Activation:** The reaction is often catalyzed by the local protein environment (H-bonding networks) or by exogenous catalysts like DBU or silicon-based activators.
- **Selectivity:** It targets Tyrosine and Lysine residues. The high electrophilicity of this specific nitropyridine scaffold makes it capable of labeling less nucleophilic residues that standard benzenesulfonyl fluorides might miss.

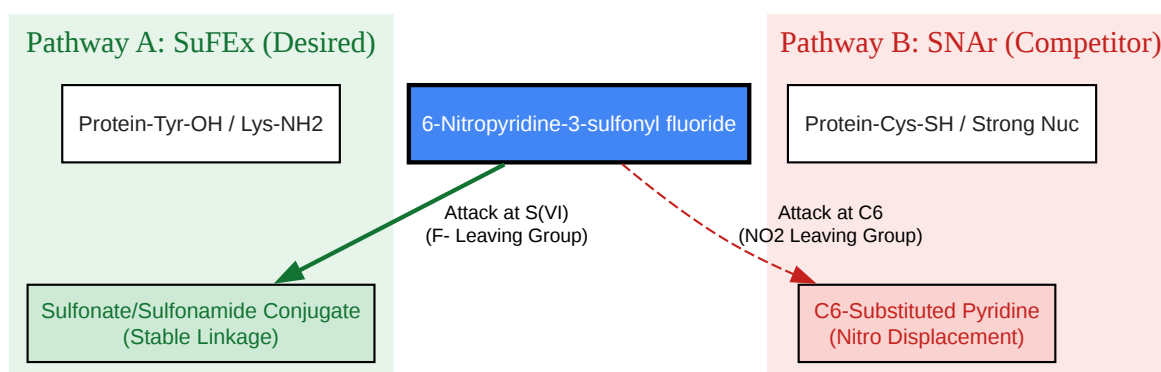
Critical Warning: The S_NAr Competition

Expert Insight: Users must be aware of the "Dual Electrophile" nature of this molecule.

- **Site A (SuFEx):** The Sulfonyl Fluoride at C3.

- Site B (SNAr): The C6 position bearing the Nitro group.
- The Risk: The Nitro group at position 6 is ortho to the pyridine nitrogen. This makes it an excellent leaving group for Nucleophilic Aromatic Substitution (SNAr). Strong nucleophiles (e.g., thiols like Cysteine) may attack C6 and displace the nitro group instead of, or in addition to, reacting at the sulfonyl fluoride.
- Mitigation: To ensure SuFEx selectivity, avoid free thiols (Cys) in the buffer or use pH conditions that favor O-nucleophiles (Tyr) over SNAr pathways.

Mechanistic Pathway Diagram (Graphviz)



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Caption: Competitive reactivity landscape showing the desired SuFEx pathway vs. the potential SNAr side reaction at the C6-nitro position.

Applications in Drug Discovery[7][10]

Covalent Fragment Screening

This molecule serves as a high-value fragment for Electrophile-First Screening.

- Method: A library of heteroaromatic sulfonyl fluorides is screened against a protein target using Mass Spectrometry (Intact Protein MS).
- Readout: A mass shift of +186 Da (Fragment – F) indicates covalent modification.

- **Utility:** Identifies cryptic pockets where a Tyrosine or Lysine is available for engagement. The pyridine nitrogen can provide additional H-bonding interactions within the pocket, enhancing affinity beyond simple covalent capture.

Chemical Biology Probes

Used to profile the reactivity of the proteome. The nitro group can be reduced (post-labeling) to an amine, which serves as a handle for further functionalization (e.g., attaching a fluorophore or biotin via amide coupling), effectively turning the probe into a "turn-on" reporter.

Safety & Handling Protocol

- **Corrosivity:** Sulfonyl fluorides can hydrolyze to sulfonic acids and HF, particularly on contact with moist surfaces. Handle in a fume hood.
- **Moisture Sensitivity:** Store under inert atmosphere (Nitrogen/Argon) at -20°C.
- **Toxicity:** The nitro-pyridine moiety is potentially mutagenic. Standard PPE (gloves, goggles, lab coat) is mandatory. Avoid inhalation of dust/vapors.

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